

Environmental Risk Assessment of Isotridecanol Ethoxylates: A Comparative Guide

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Compound of Interest

Compound Name: *Isotridecanol*

Cat. No.: *B073481*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative environmental risk assessment of **Isotridecanol** Ethoxylates (ITAEs), examining their ecotoxicological profile against two alternatives: the historically used Nonylphenol Ethoxylates (NPEs) and the more recent, bio-based Ethoxylated Rapeseed Methyl Esters (ERMES). This objective comparison is supported by experimental data to inform material selection in research and development settings.

Ecotoxicity Profile Comparison

The following table summarizes the acute toxicity of **Isotridecanol** Ethoxylates and its alternatives to key aquatic organisms. The data is presented as the median effective concentration (EC50) or lethal concentration (LC50), which represents the concentration of a substance that is expected to cause a specific effect in 50% of a test population over a given period. Lower values indicate higher toxicity.

Chemical Substance	Test Organism	Endpoint	Result (mg/L)	Reference
Isotridecanol Ethoxylates (ITAEs)	Cyprinus carpio (Common Carp)	96h LC50	1 - 10	[1]
Daphnia magna (Water Flea)	48h EC50	> 40.0	[2]	
Algae	72h EC50	Moderate toxicity, same order of magnitude as fish and daphnia	[3][4][5]	
Nonylphenol Ethoxylates (NPEs)	Oncorhynchus mykiss (Rainbow Trout)	96h LC50	0.221	[6]
Daphnia magna (Water Flea)	48h EC50	0.0848	[6]	
Selenastrum capricornutum (Green Algae)	96h EC50	0.410	[6]	
Ethoxylated Rapeseed Methyl Esters (ERMES)	Lebistes reticulatus (Guppy)	96h LC50	30.6 - >45.8	[7]
Daphnia magna (Water Flea)	48h EC50	22.1 - 40.8	[7]	
Algae	-	Data not readily available		

Key Observations:

- **Isotridecanol Ethoxylates (ITAEs)** exhibit moderate acute toxicity to aquatic life.

- Nonylphenol Ethoxylates (NPEs) are significantly more toxic to aquatic organisms across all trophic levels, with LC50/EC50 values in the sub-mg/L range.
- Ethoxylated Rapeseed Methyl Esters (ERMES) demonstrate a lower aquatic toxicity profile compared to both ITAEs and NPEs, indicating a more favorable environmental footprint in terms of acute effects.

Environmental Fate and Biodegradability

Isotridecanol ethoxylates are recognized as being readily biodegradable.^[3] In a standard OECD 301B test, a degradation of 75% was observed over 28 days.^[3] This rapid breakdown in the environment minimizes the potential for long-term exposure and accumulation. In contrast, Nonylphenol Ethoxylates are known for their slower degradation and the formation of persistent and more toxic metabolites, such as nonylphenol, which is a known endocrine disruptor. Ethoxylated Rapeseed Methyl Esters are also reported to have a favorable ecotoxicological profile and are considered readily biodegradable.^{[8][9][10]}

Experimental Protocols

The ecotoxicity and biodegradability data presented are typically generated following standardized international guidelines to ensure consistency and comparability.

Ready Biodegradability - OECD 301B (CO2 Evolution Test)

This test evaluates the degree of biodegradation by measuring the amount of carbon dioxide produced when the test substance is exposed to microorganisms under aerobic conditions. A substance is considered readily biodegradable if it reaches a certain percentage of its theoretical CO2 production within a 28-day period.

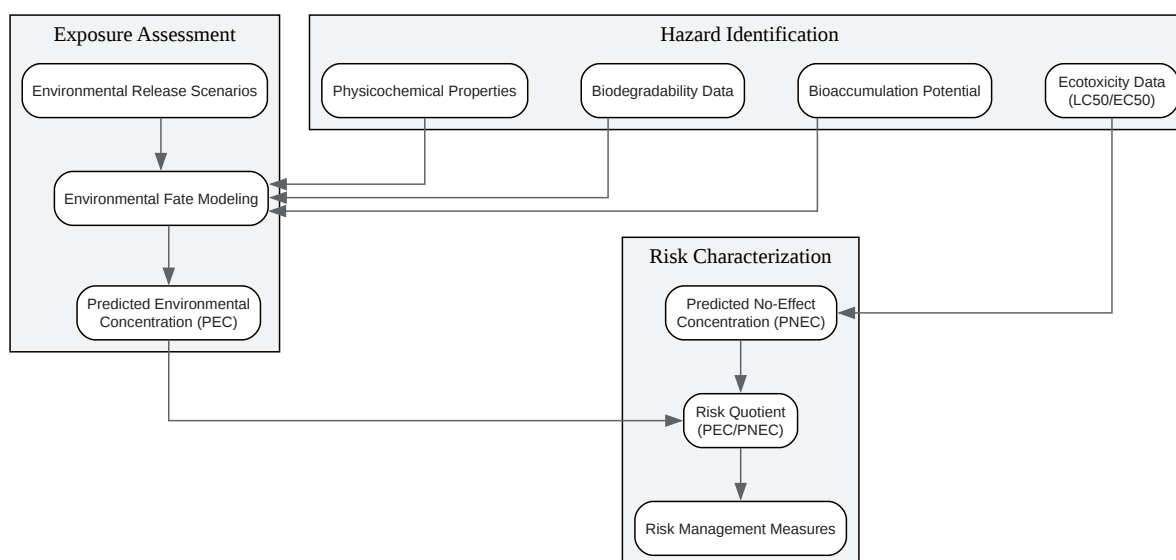
Acute Toxicity Testing

- Fish, Acute Toxicity Test (OECD 203): This test determines the concentration of a chemical that is lethal to 50% of a test fish population (LC50) over a 96-hour period.^[1]
- Daphnia sp. Acute Immobilisation Test (OECD 202): This test assesses the concentration at which 50% of the daphnids are immobilized (EC50) after a 48-hour exposure.^[2]

- Alga, Growth Inhibition Test (OECD 201): This test evaluates the effect of a substance on the growth of algae, determining the concentration that inhibits growth by 50% (EC50) over a 72-hour period.

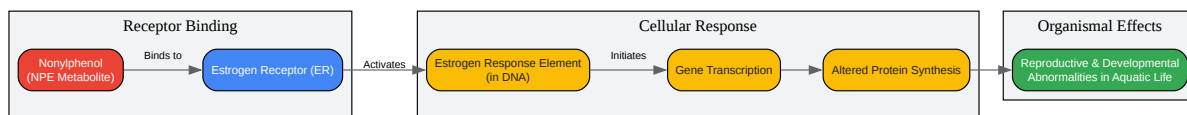
Visualizing the Environmental Risk Assessment Process

The following diagrams illustrate the logical workflow of an environmental risk assessment for surfactants like **Isotridecanol** Ethoxylates and the signaling pathway of endocrine disruption, a key concern with alternatives like Nonylphenol Ethoxylates.



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Environmental Risk Assessment Workflow for Surfactants.



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